

# Personal protective equipment for handling Dimethyl 3,3'-dithiodipropionate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Dimethyl 3,3'-dithiodipropionate

Cat. No.: B041750

[Get Quote](#)

## Comprehensive Safety and Handling Guide: Dimethyl 3,3'-dithiodipropionate

This guide provides essential safety and logistical information for handling **Dimethyl 3,3'-dithiodipropionate** (CAS: 15441-06-2) in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

## Hazard Identification and Safety Data Summary

**Dimethyl 3,3'-dithiodipropionate** is classified with the following hazards:

- Acute toxicity, oral (Category 4)[1]
- Skin corrosion/irritation (Category 2)[1]
- Serious eye damage/eye irritation (Category 2A)[1]
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)[1]

The chemical, physical, and toxicological properties have not been thoroughly investigated, warranting a cautious approach to handling.[1]

### Quantitative Data Summary

Property	Value	Source
CAS Number	15441-06-2	[1][2][3]
Molecular Formula	C8H14O4S2	[2][3]
Molecular Weight	238.32 g/mol	[2][3]
Physical Form	Liquid / Oil	[1][2]
Boiling Point	325°C at 760 mmHg; 125°C at 3 mmHg	[1][2]
Density	1.22 g/cm <sup>3</sup>	[2]
Storage Temperature	2-8°C, under inert atmosphere, in a dark place	[1][2]
Occupational Exposure Limits (OSHA PEL, NIOSH REL, ACGIH TLV)	Not available	[1]

## Personal Protective Equipment (PPE)

To prevent exposure, the following personal protective equipment must be worn at all times when handling **Dimethyl 3,3'-dithiodipropionate**.

- Eye and Face Protection:
  - Wear safety glasses with side shields or chemical goggles that are approved under government standards such as NIOSH (US) or EN 166 (EU).[1]
  - A face shield is required in situations with a potential for splashing.[1]
- Skin Protection:
  - Gloves: Handle with chemical-resistant gloves (e.g., Nitrile rubber, >0.11 mm thickness) that have been inspected for integrity before use.[4] Use proper glove removal technique to avoid skin contact.[1] Contaminated gloves should be disposed of immediately.[1][5]

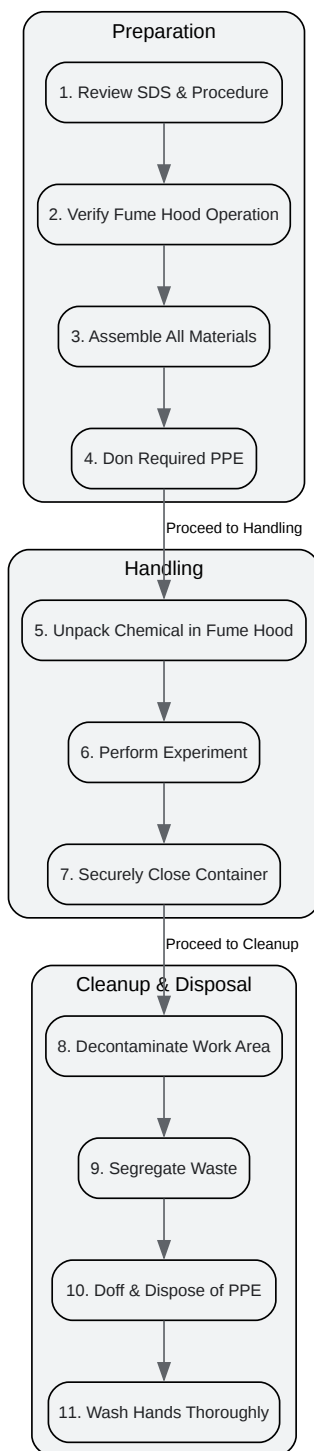
- Body Protection: A complete chemical-resistant suit or a lab coat should be worn.[1] For larger quantities or splash risks, a PVC apron is recommended.[5]
- Respiratory Protection:
  - Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhaling vapors, mist, or gas.[1]
  - If ventilation is inadequate or for nuisance exposures, use a P95 (US) or P1 (EU) particle respirator.[1][4]
  - For higher-level protection, use OV/AG/P99 (US) or ABEK-P2 (EU) respirator cartridges.  
[1] All respirator use must comply with a comprehensive respiratory protection program.[6]

## Step-by-Step Operational Plan

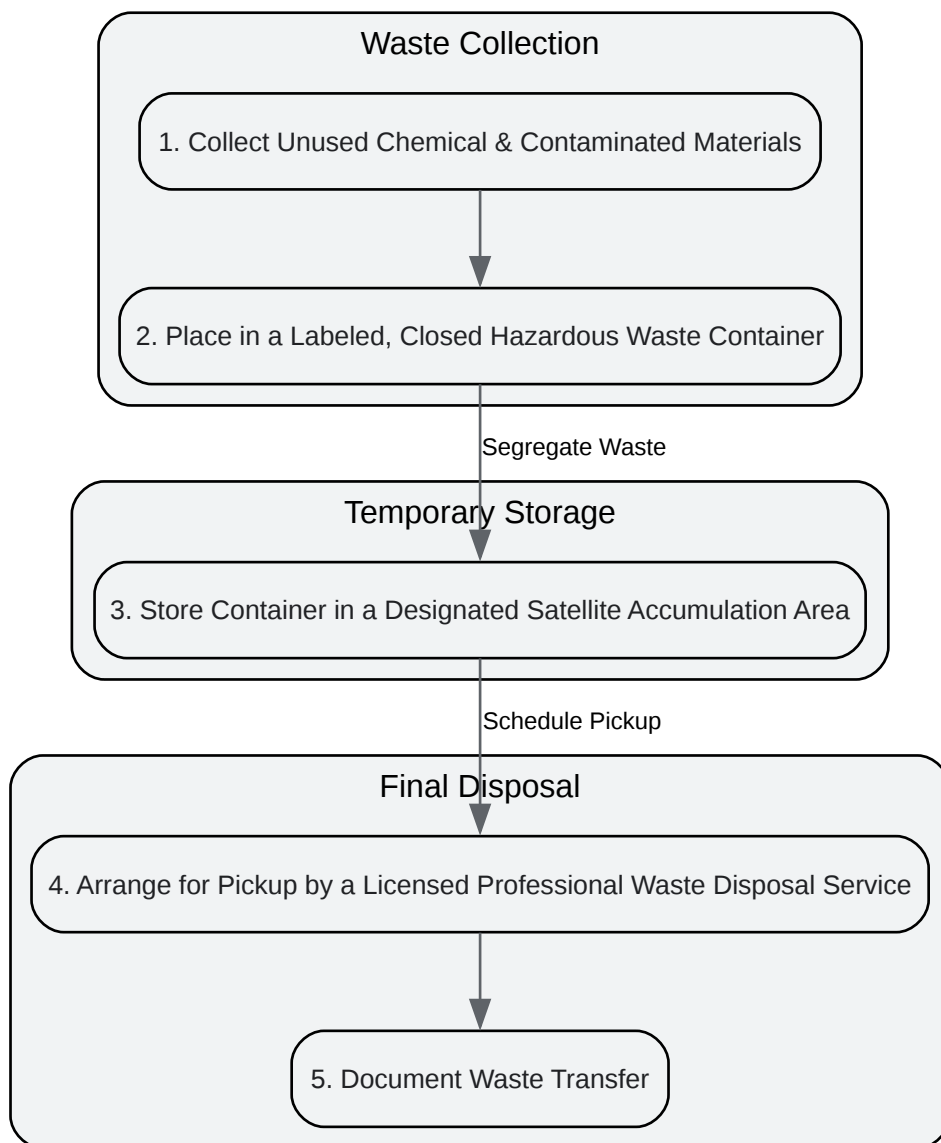
This section details the procedural workflow for handling **Dimethyl 3,3'-dithiodipropionate** from receipt to disposal.

Experimental Workflow Diagram

## Workflow for Handling Dimethyl 3,3'-dithiodipropionate



## Disposal Workflow for Dimethyl 3,3'-dithiodipropionate



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. angenechemical.com [angenechemical.com]
- 2. Dimethyl 3,3'-dithiobispropionate CAS#: 15441-06-2 [amp.chemicalbook.com]
- 3. scbt.com [scbt.com]
- 4. carlroth.com:443 [carlroth.com:443]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. americanchemistry.com [americanchemistry.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Dimethyl 3,3'-dithiodipropionate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041750#personal-protective-equipment-for-handling-dimethyl-3-3-dithiodipropionate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)